

# Personal protective equipment for handling 2,6-Difluorobenzoyl chloride

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## Compound of Interest

Compound Name: 2,6-Difluorobenzoyl chloride

Cat. No.: B147559

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## Essential Safety and Handling Guide for 2,6-Difluorobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2,6-Difluorobenzoyl chloride** (CAS No: 18063-02-0). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

## Chemical Properties and Hazards

**2,6-Difluorobenzoyl chloride** is a colorless to light yellow liquid with a pungent odor.<sup>[1][2]</sup> It is a flammable liquid and vapor, is corrosive to metals, and causes severe skin burns and eye damage.<sup>[3][4]</sup> This compound is also sensitive to moisture and will react with water.<sup>[1][2]</sup>

Hazard Identification:

Hazard Classification	GHS Code	Description
Flammable liquids	H226	Flammable liquid and vapour[3][4]
Corrosive to metals	H290	May be corrosive to metals[3]
Skin corrosion/irritation	H314	Causes severe skin burns and eye damage[3][4]
Serious eye damage/eye irritation	H314	Causes severe skin burns and eye damage[3]

#### Physical and Chemical Properties:

Property	Value
Molecular Formula	C7H3ClF2O[2]
Molecular Weight	176.55 g/mol
Boiling Point	72-77 °C/13 mmHg
Density	1.404 g/mL at 25 °C
Flash Point	46 °C (114.8 °F) - closed cup[5]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **2,6-Difluorobenzoyl chloride**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®).	Prevents skin contact, which can cause severe burns.[1]
Respiratory Protection	NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter (e.g., type ABEK (EN14387) respirator filter).	Protects against inhalation of harmful vapors.[1]
Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.	Provides a barrier against accidental spills and splashes.

## Operational Plan: Handling and Storage

### Handling:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[1][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[4]
- Use only non-sparking tools.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mist.[4]

### Storage:

- Store in a cool, dry, and well-ventilated area.[1]

- Keep containers tightly closed and store under an inert atmosphere.
- Store in a locked-up area.[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and moisture.[\[6\]](#)

## Emergency Response Plan

In Case of Exposure:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[4]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[6]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[6]</a>

In Case of a Spill:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated.

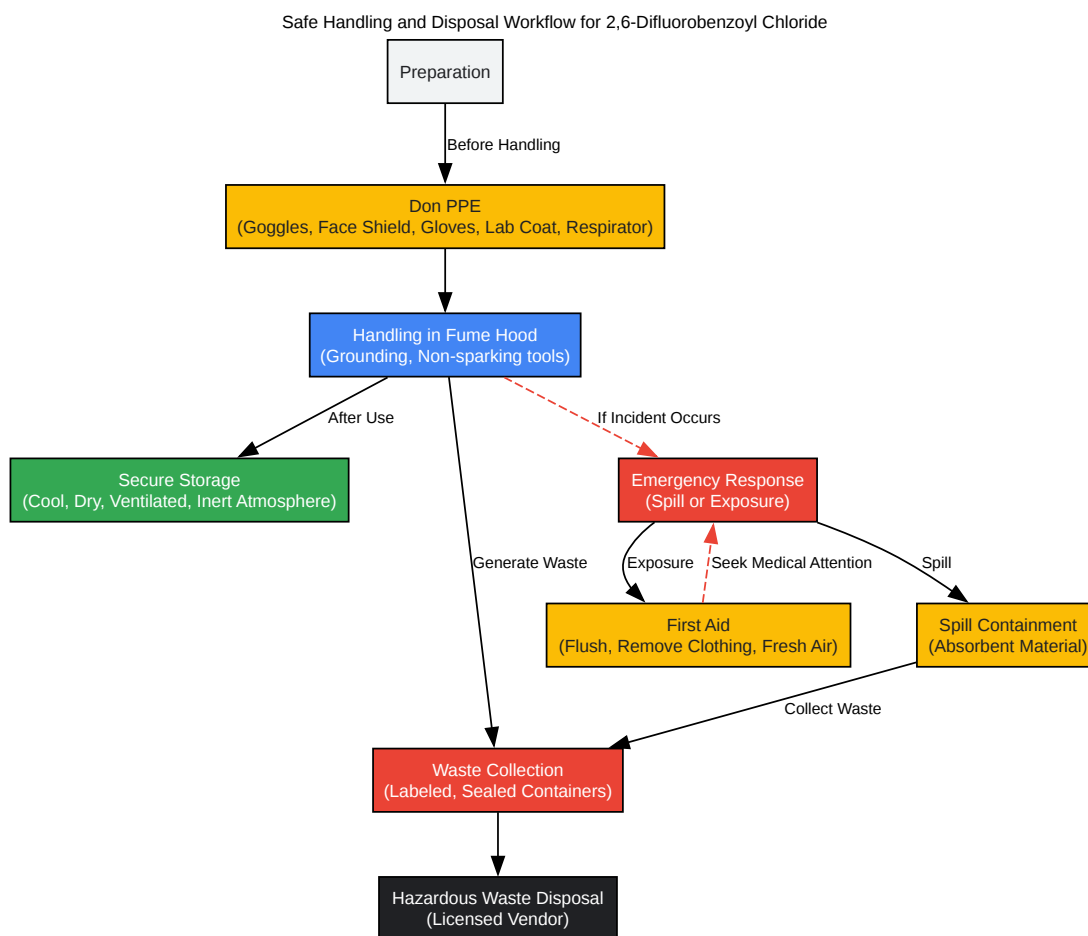
- Contain: Use an inert, non-combustible absorbent material (e.g., sand, earth) to contain the spill.
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

## Disposal Plan

All waste containing **2,6-Difluorobenzoyl chloride** must be treated as hazardous waste.

- Waste Collection: Collect all liquid and solid waste in separate, clearly labeled, and sealed containers.
- Container Labeling: Label containers with "Hazardous Waste," the full chemical name, and the associated hazards (Flammable, Corrosive).
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.<sup>[7]</sup> Do not dispose of down the drain.<sup>[6]</sup>

## Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **2,6-Difluorobenzoyl chloride**.

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